

How to handle PF-06446846 hydrochloride instability in free form

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Compound of Interest

Compound Name: PF-06446846 hydrochloride

Cat. No.: B15615834

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Technical Support Center: PF-06446846

This technical support center provides guidance for researchers, scientists, and drug development professionals on handling PF-06446846, with a focus on addressing the instability of its free form by recommending the use of its more stable hydrochloride salt.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: I'm observing inconsistent results with PF-06446846 in my experiments. Could this be related to compound instability?

A: Yes, inconsistent results are a potential sign of compound degradation. The free form of PF-06446846 is known to be unstable.^[1] For reproducible and reliable experimental outcomes, it is highly advisable to use the more stable hydrochloride salt, **PF-06446846 hydrochloride**, which maintains the same biological activity.^[1]

Q2: What are the recommended storage conditions for PF-06446846?

A: To ensure stability, **PF-06446846 hydrochloride** should be stored under specific conditions. As a solid, it can be stored at -20°C for up to 3 years.^{[2][3]} For long-term storage of stock solutions, it is recommended to store them at -80°C.^{[2][3][4]}

Q3: How should I prepare stock solutions of **PF-06446846 hydrochloride**?

A: **PF-06446846 hydrochloride** is soluble in DMSO and water.[4] When preparing stock solutions, it is crucial to use fresh, high-quality solvents. For DMSO, it is noted that its hygroscopic nature can negatively impact the solubility of the compound, so using newly opened DMSO is recommended.[2][3][4] To aid dissolution, especially at high concentrations, techniques such as ultrasonication and warming (up to 60°C) can be employed.[4]

Q4: My **PF-06446846 hydrochloride** solution has precipitated after a freeze-thaw cycle. What should I do?

A: Repeated freeze-thaw cycles can lead to product inactivation and precipitation. To avoid this, it is best practice to aliquot the stock solution into smaller, single-use volumes before freezing. [2][3][4] If precipitation occurs, you can try to redissolve the compound by gentle warming and sonication. However, for best results, using a fresh aliquot is recommended.

Q5: What is the stability of **PF-06446846 hydrochloride** in solution?

A: The stability of **PF-06446846 hydrochloride** in solution depends on the storage temperature. Stock solutions stored at -80°C are stable for up to 1 year, while at -20°C, they are stable for up to 1 month.[2][3] For working solutions, it is recommended to prepare them fresh and use them promptly.[4]

Data Presentation

Table 1: Storage and Stability of **PF-06446846 Hydrochloride**

Form	Storage Temperature	Stability Duration	Source(s)
Solid (Powder)	-20°C	≥ 3 years	[2][3][5]
Solution (in solvent)	-80°C	1 year	[2][3][4]
Solution (in solvent)	-20°C	1 month	[2][3]

Table 2: Solubility of **PF-06446846 Hydrochloride**

Solvent	Concentration	Notes	Source(s)
DMSO	100 mg/mL (212.61 mM)	Ultrasonic and warming to 60°C may be needed. Use newly opened DMSO.	[4]
Water	100 mg/mL (212.61 mM)	Ultrasonic may be needed.	[4]
Acetonitrile:Water (1:1)	0.1-1 mg/ml (Slightly soluble)	Purge with an inert gas.	[6]

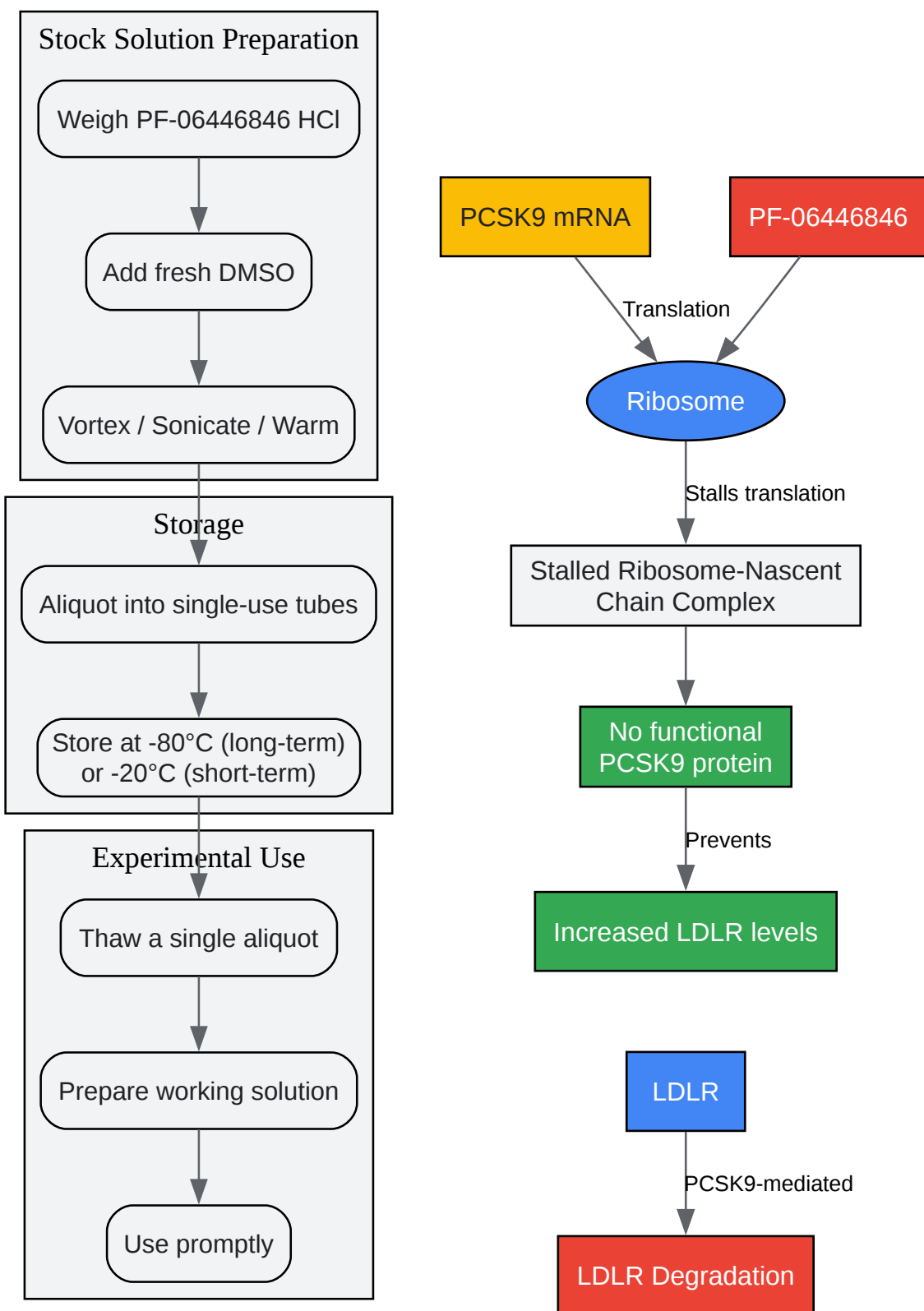
Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **PF-06446846 Hydrochloride** in DMSO

- Materials:
 - **PF-06446846 hydrochloride** (MW: 470.35 g/mol) [4]
 - Anhydrous, high-purity DMSO (newly opened)
 - Sterile microcentrifuge tubes
 - Vortex mixer
 - Sonicator bath
- Procedure:
 1. Weigh out the desired amount of **PF-06446846 hydrochloride** powder in a sterile microcentrifuge tube. For 1 mL of a 10 mM stock solution, you will need 4.70 mg.
 2. Add the appropriate volume of fresh DMSO to the tube. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
 3. Vortex the tube thoroughly for 1-2 minutes to facilitate dissolution.

4. If the compound is not fully dissolved, place the tube in a sonicator bath for 5-10 minutes.
5. If necessary, gently warm the solution to 60°C to aid dissolution.[4]
6. Once the solution is clear, aliquot it into single-use volumes in sterile microcentrifuge tubes.
7. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[2][3][4]

Visualizations



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